

# Personal protective equipment for handling 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

Cat. No.: B099842

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## Essential Safety and Handling Guide for 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**, including operational and disposal plans.

Chemical Identifier:

|                   |   |
|-------------------|---|
| IUPAC Name        | 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde       |
| CAS Number        | 17028-61-4                                    |
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> NO <sub>5</sub> |
| Molecular Weight  | 197.14 g/mol                                  |
| Form              | Powder  |
| Melting Point     | 141-143 °C                                    |

Hazard Identification and Personal Protective Equipment (PPE):

This compound is classified as hazardous. Below is a summary of its hazard statements and the recommended personal protective equipment.

| Hazard Class  | GHS Pictogram            | Hazard Statement                          | Recommended PPE   |
|---|--------------------------|---|---|
| Acute Toxicity, Oral (Category 3)   | GHS06 (Toxic)            | H301: Toxic if swallowed                  | Wear protective gloves, eye protection, and face protection.        |
| Skin Sensitisation (Category 1)   | GHS07 (Exclamation Mark) | H317: May cause an allergic skin reaction | Wear protective gloves.   |
| Skin Irritation (Category 2)  | GHS07 (Exclamation Mark) | H315: Causes skin irritation              | Wear protective gloves. <a href="#">[1]</a>                         |
| Serious Eye Irritation (Category 2)   | GHS07 (Exclamation Mark) | H319: Causes serious eye irritation       | Wear eye and face protection. <a href="#">[1]</a>                   |
| Specific target organ toxicity — single exposure (Category 3), Respiratory system | GHS07 (Exclamation Mark) | H335: May cause respiratory irritation    | Use only outdoors or in a well-ventilated area. <a href="#">[2]</a> |

#### Handling and Storage:

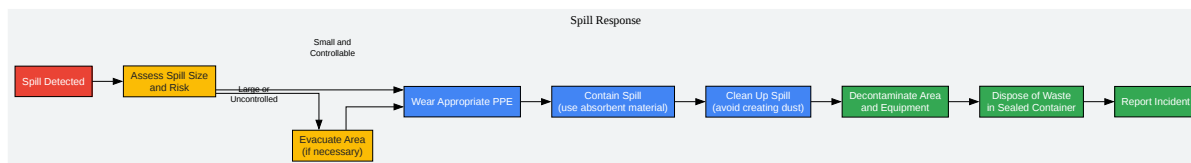
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#) Ensure that eyewash stations and safety showers are close to the workstation.[\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#) Store locked up.[\[3\]](#)[\[4\]](#)

#### First Aid Measures:

| Exposure Route | First Aid Procedure  |
|----------------|--|
| If Swallowed   | Call a POISON CENTER or doctor immediately.<br>Rinse mouth.[1][5]  |
| If on Skin     | Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.<br>Take off contaminated clothing and wash it before reuse.[1][3]                       |
| If in Eyes     | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3] |
| If Inhaled     | Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3][5]  |

### Spill and Disposal Procedures:

In the event of a spill, follow the workflow below. For disposal, consult state, local, or national regulations and hand over to an authorized disposal company as hazardous waste.[2]



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Caption: Workflow for handling a chemical spill.

#### Operational Plan:

- Risk Assessment: Before starting any work, perform a thorough risk assessment for the planned experiment.
- PPE Selection: Based on the risk assessment, select and inspect the appropriate PPE. This should include, at a minimum, safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[1] A face shield may be necessary for procedures with a higher risk of splashing.
- Safe Handling: Handle the solid compound in a fume hood to avoid inhalation of dust.[2] Avoid contact with skin and eyes.[4]
- Waste Management: All waste contaminated with **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde** should be collected in a designated, labeled, and sealed container for hazardous waste.
- Emergency Preparedness: Ensure that a spill kit is readily available and that all personnel are trained on its use and on emergency procedures.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099842#personal-protective-equipment-for-handling-2-hydroxy-3-methoxy-5-nitrobenzaldehyde]

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